

A Comprehensive Technical Guide to the Physical Properties of Dibromomethane (CH₂Br₂)

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Compound of Interest

Compound Name: *Dibromomethanol*

Cat. No.: *B15163308*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dibromomethane (CH₂Br₂), also known as methylene bromide, is a halogenated hydrocarbon with the chemical formula CH₂Br₂.^[1] It is a colorless liquid with a sweet, chloroform-like odor.^{[2][3]} This technical guide provides an in-depth overview of the core physical properties of dibromomethane, compiled from various scientific sources. The guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who require accurate and detailed information on this compound.

Core Physical Properties

The physical characteristics of a compound are crucial for its application in various experimental and industrial settings. Understanding these properties is fundamental for designing and interpreting experiments, ensuring safety, and developing new applications.

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of dibromomethane for easy reference and comparison.

Physical Property	Value	Units	Conditions	Citations
Molecular Weight	173.83	g/mol	[1][2][4]	
Density	2.477	g/mL	at 25 °C	[2][4][5]
	2.4970	g/mL	at 20 °C	[3]
	2.5	(relative to water = 1)		
Melting Point	-52	°C	[2][4]	
	-52.5	°C	[3]	
	-52.7	°C	[6]	
	-53	°C	[7][8]	
Boiling Point	96-98	°C	[2][4][5]	
	97.0	°C	[3]	
	97	°C	[8]	
Solubility in Water	1.2	g/100ml	at 15 °C	
	11.7	g/L	[2]	
	12.5	g/L	at 20 °C	[7][9]
Insoluble/Slightly Soluble	[9]			
Vapor Pressure	34.9	mm Hg	at 20 °C	[1][2][4]
	44.4	mm Hg	at 25 °C	
	4.65	kPa	at 20.0 °C	[9]
Refractive Index	1.541	at 20 °C (n ₂₀ /D)	[2][4][9]	
Vapor Density	6.05	(Air = 1)	[2][4]	

Experimental Protocols

Accurate determination of physical properties is paramount in chemical research. The following are generalized, detailed methodologies for key experiments cited in the determination of the physical properties of organic compounds like dibromomethane.

Determination of Melting Point (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a very narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating oil (if using a Thiele tube)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the solid organic compound is finely powdered using a mortar and pestle.
- Capillary Tube Filling: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.
- Apparatus Setup:
 - Thiele Tube: The capillary tube is attached to a thermometer with a rubber band or a small piece of tubing. The thermometer and attached capillary are then immersed in the heating oil within the Thiele tube, ensuring the sample is level with the thermometer bulb.

- Digital Apparatus: The capillary tube is inserted into the designated slot in the melting point apparatus.
- Heating: The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, especially as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal of the solid melts is recorded as the end of the melting range.
- Purity Assessment: A sharp melting range (typically 0.5-1 °C) is indicative of a pure compound. An impure substance will typically exhibit a depressed and broader melting range.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Apparatus:

- Distillation flask (round-bottom flask)
- Condenser
- Receiving flask
- Thermometer and adapter
- Heating mantle or water bath
- Boiling chips

Procedure:

- Apparatus Assembly: A simple distillation apparatus is assembled. The liquid sample (e.g., 10 mL of dibromomethane) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.

- **Thermometer Placement:** The thermometer is positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask. This ensures that the recorded temperature is that of the vapor distilling into the condenser.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor rises and surrounds the thermometer bulb.
- **Temperature Reading:** The temperature will rise and then stabilize. The constant temperature at which the liquid actively distills is recorded as the boiling point. This is the temperature at which a drop of condensate is continuously forming on the thermometer bulb.
- **Data Collection:** The boiling point is typically recorded as a range, from the temperature when the first drop of distillate is collected to when the last drop is collected before the temperature begins to drop.

Determination of Density (Pycnometer Method)

Density is the mass of a substance per unit volume.

Apparatus:

- Pycnometer (a small glass flask with a precise volume)
- Analytical balance
- Thermometer

Procedure:

- **Mass of Empty Pycnometer:** The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with the liquid sample (dibromomethane), ensuring no air bubbles are present. The stopper is inserted, and any excess liquid is carefully wiped from the outside. The mass of the filled pycnometer is then measured.

- **Mass of Pycnometer with Water:** The pycnometer is emptied, cleaned, and filled with distilled water. Its mass is then determined.
- **Temperature:** The temperature of the liquid is recorded.
- **Calculation:** The density of the liquid is calculated using the following formula: $\text{Density of liquid} = \frac{[(\text{Mass of pycnometer} + \text{liquid}) - (\text{Mass of empty pycnometer})]}{[(\text{Mass of pycnometer} + \text{water}) - (\text{Mass of empty pycnometer})]} \times \text{Density of water at the measured temperature}$.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

- Test tubes
- Graduated cylinder or pipette
- Vortex mixer or stirring rod
- Balance

Procedure:

- **Qualitative Assessment:** A small, measured amount of the solute (e.g., 0.1 g of a solid or 0.1 mL of a liquid) is added to a test tube containing a specific volume of the solvent (e.g., 3 mL of water). The mixture is agitated vigorously for a set period. Visual observation determines if the solute has dissolved.
- **Quantitative Measurement:**
 - A saturated solution is prepared by adding an excess of the solute to a known volume of the solvent at a specific temperature.
 - The mixture is stirred or agitated until equilibrium is reached (no more solute dissolves).

- A known volume of the saturated solution is carefully removed, ensuring no undissolved solute is transferred.
- The solvent is evaporated from the sample, and the mass of the remaining solute is determined.
- The solubility is then expressed as grams of solute per 100 mL or 100 g of solvent.

Measurement of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material.

Apparatus:

- Refractometer (e.g., an Abbe refractometer)
- Dropper or pipette
- Constant temperature water bath (optional, for precise measurements)

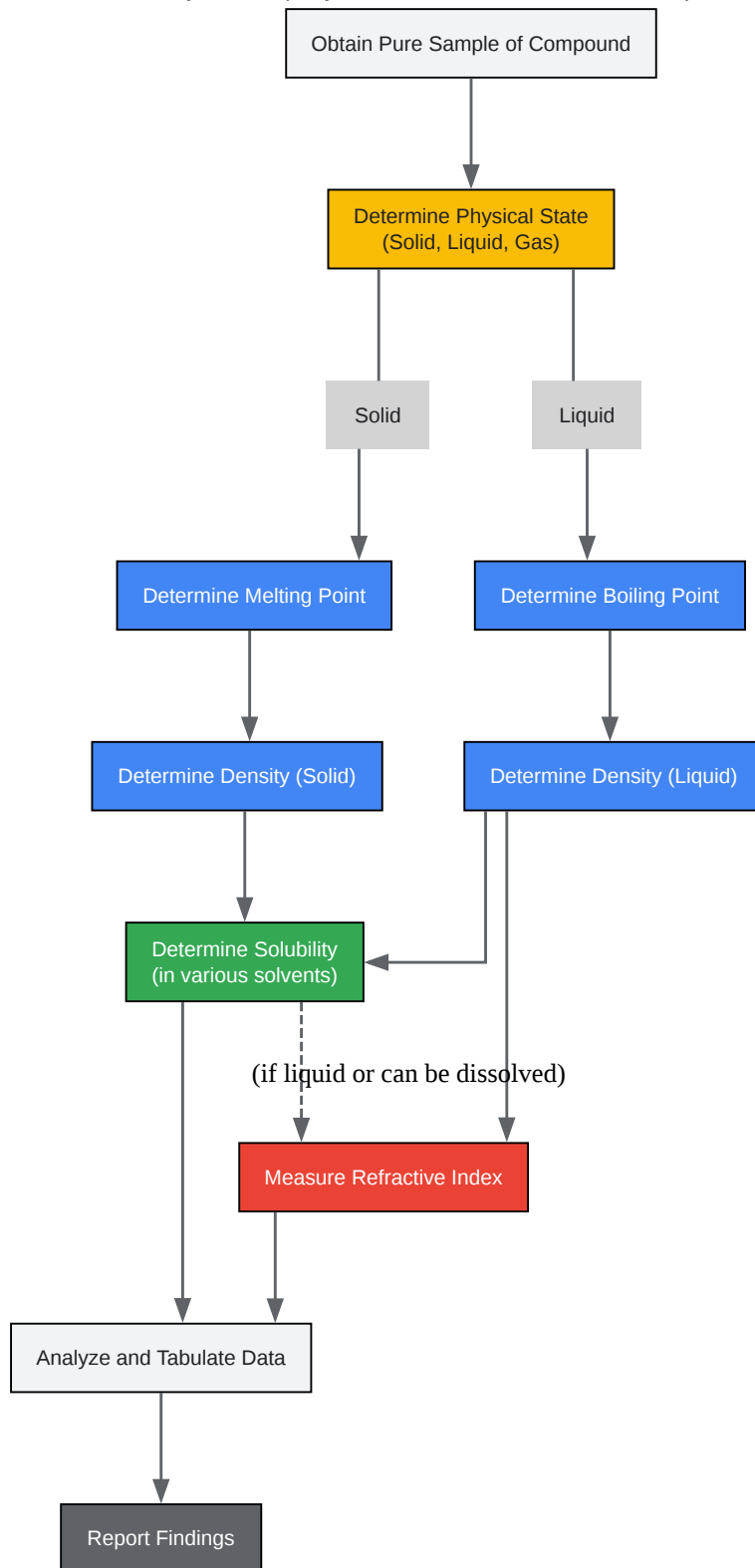
Procedure:

- Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.
- Sample Application: A few drops of the liquid sample (dibromomethane) are placed on the prism of the refractometer.
- Measurement: The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. The temperature at which the measurement is taken should also be recorded, as the refractive index is temperature-dependent.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of an unknown chemical compound.

Workflow for Physical Property Determination of a Chemical Compound

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Caption: Logical workflow for determining the physical properties of a chemical compound.

Conclusion

This technical guide provides a consolidated and detailed overview of the key physical properties of dibromomethane, along with standardized experimental protocols for their determination. The presented data and methodologies are essential for the safe and effective use of this compound in research and development. The logical workflow diagram further offers a systematic approach for the characterization of chemical substances. It is anticipated that this guide will serve as a valuable and practical resource for its intended scientific audience.

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